

Physical and chemical properties of 5-Methoxy-2-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-methylaniline

Cat. No.: B181077

[Get Quote](#)

An In-depth Technical Guide to 5-Methoxy-2-methylaniline

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **5-Methoxy-2-methylaniline** (CAS No. 50868-72-9), a key intermediate in the synthesis of pharmaceuticals and other fine chemicals. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Identity and Structure

5-Methoxy-2-methylaniline, also known as 5-Methoxy-o-toluidine or 2-Amino-4-methoxytoluene, is an aromatic amine.^{[1][2][3]} Its structure is characterized by a benzene ring substituted with a methyl group, an amino group, and a methoxy group.

Identifier	Value
IUPAC Name	5-methoxy-2-methylaniline ^{[3][4]}
CAS Number	50868-72-9 ^{[1][2][4][5][6]}
Molecular Formula	C ₈ H ₁₁ NO ^{[1][2][5][6][7][8][9]}
Canonical SMILES	CC1=C(C=C(C=C1)OC)N ^{[1][3][9]}
InChI	InChI=1S/C8H11NO/c1-6-3-4-7(10-2)5-8(6)9/h3-5H,9H2,1-2H3 ^{[3][10][11]}
InChIKey	RPJXLEZOFUNGZ-UHFFFAOYSA-N ^{[3][4]}

Physical Properties

5-Methoxy-2-methylaniline is typically a solid at room temperature, with its color ranging from white to tan or orange.[\[5\]](#)[\[7\]](#)[\[12\]](#)

Property	Value
Molecular Weight	137.18 g/mol [1] [2] [3] [4] [5] [6] [7] [8] [9]
Appearance	White to gray to tan crystalline powder; White to yellow to orange solid [5] [7] [12]
Melting Point	43-46 °C [4] [7] [8] [12] [13]
Boiling Point	252.2 - 253 °C at 760 mmHg [4] [9] [12]
Flash Point	113 °C [4] [9] [13]
Solubility	Slightly soluble in water [6] [12]

Chemical Properties and Reactivity

As an aromatic amine, **5-Methoxy-2-methylaniline** is used as a building block in organic synthesis.[\[1\]](#)[\[7\]](#) It is notably used in the preparation of N-(5-methoxy-2-methylphenyl)acetamide.[\[7\]](#)[\[12\]](#)

- **Stability:** Stable under recommended storage conditions.[\[14\]](#)
- **Conditions to Avoid:** Exposure to air and light should be minimized.[\[5\]](#) Incompatible products should be avoided.[\[14\]](#)[\[15\]](#)
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.[\[14\]](#)[\[15\]](#)
- **Hazardous Decomposition Products:** Under fire conditions, it can emit toxic fumes, including carbon oxides and nitrogen oxides (NOx).[\[8\]](#)[\[14\]](#)

Experimental Protocols

Synthesis of 5-Methoxy-2-methylaniline

A common laboratory-scale synthesis involves the reduction of a nitroaromatic precursor.[\[12\]](#)
[\[16\]](#)

Reaction: Reduction of 4-methoxy-1-methyl-3-nitrobenzene.

Materials:

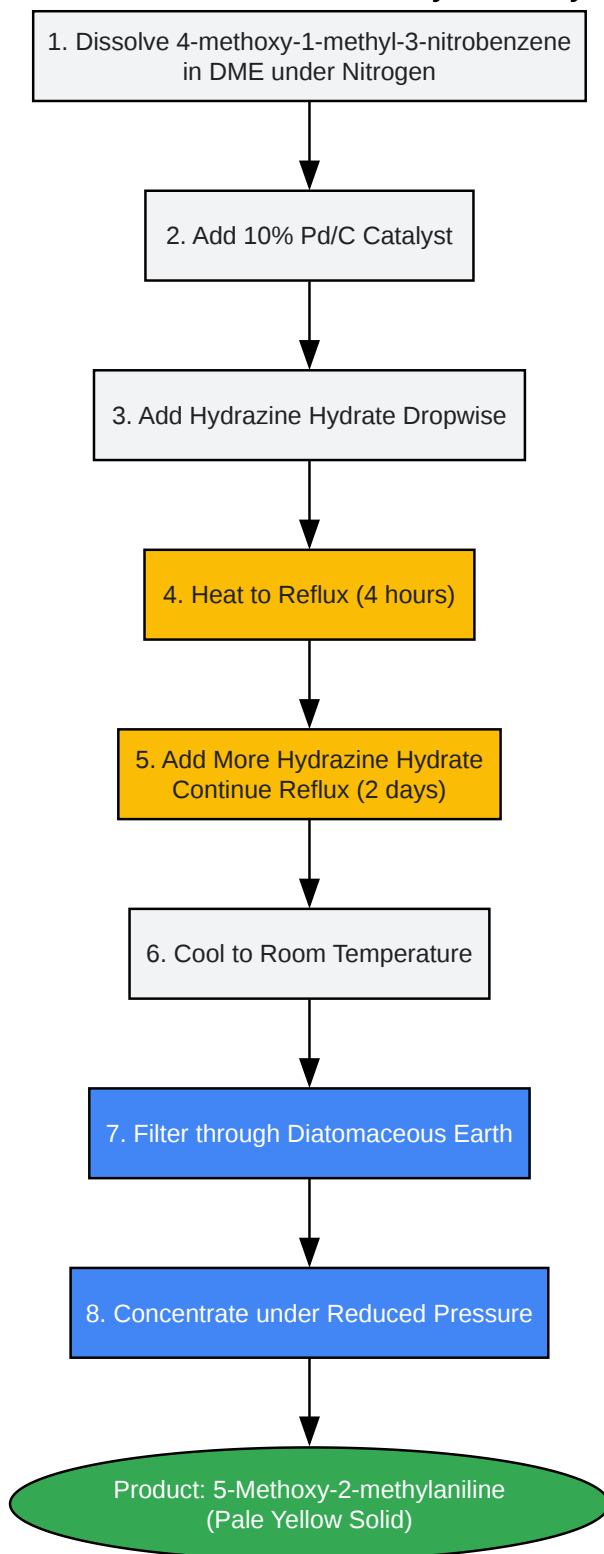
- 4-methoxy-1-methyl-3-nitrobenzene (18.0 g, 108 mmol)
- 1,2-dimethoxyethane (DME) (160 mL)
- 10% Palladium on Carbon (Pd/C) catalyst (0.9 g)
- Hydrazine hydrate (16.17 g, 323 mmol, plus an additional 3 mL)

Procedure:

- Under a nitrogen atmosphere, dissolve 4-methoxy-1-methyl-3-nitrobenzene in DME.[\[12\]](#)
- Add the 10% Pd/C catalyst to the solution.[\[12\]](#)
- Slowly add hydrazine hydrate dropwise to the mixture.[\[12\]](#)[\[16\]](#)
- Heat the reaction mixture to reflux and stir continuously for 4 hours.[\[12\]](#)
- After 4 hours, add an additional 3 mL of hydrazine hydrate and continue stirring under reflux for 2 days.[\[12\]](#)
- Upon completion, cool the mixture to room temperature.[\[12\]](#)
- Filter the mixture through a diatomaceous earth pad to remove the Pd/C catalyst.[\[12\]](#)
- Concentrate the filtrate under reduced pressure to remove the solvent.[\[12\]](#)
- The crude product is obtained as a yellow oil, which solidifies upon further vacuum drying to a pale yellow solid.[\[12\]](#)

Visualization of Synthesis Workflow:

Synthesis Workflow for 5-Methoxy-2-methylaniline



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Methoxy-2-methylaniline** from its nitro precursor.

Spectral Data

The structure of the synthesized product can be confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy.

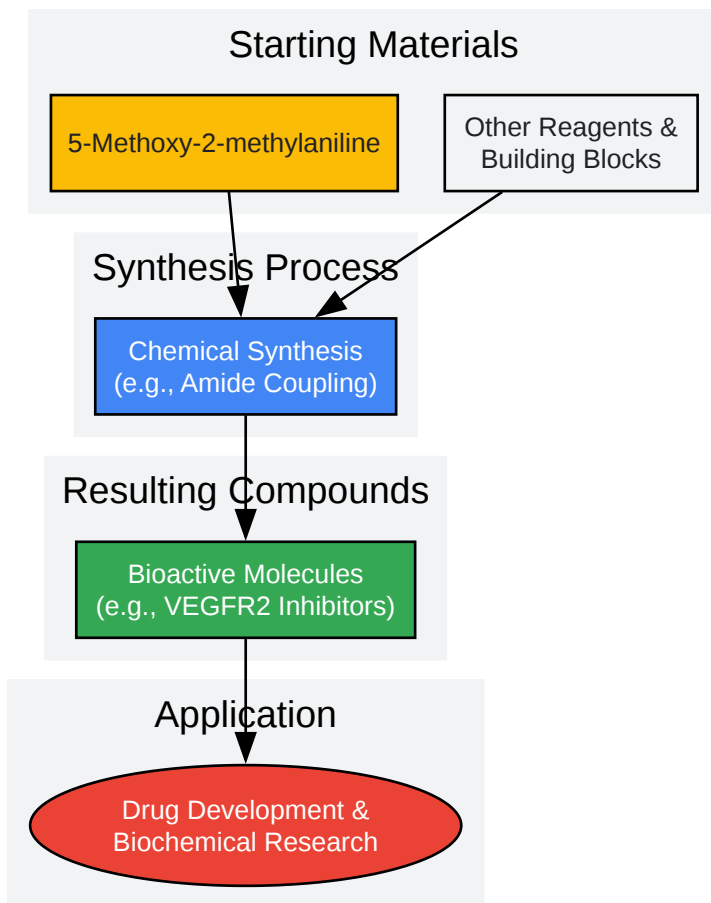
- ^1H NMR (300 MHz, CDCl_3): δ 6.94 (d, $J = 7.53$ Hz, 1H), 6.28 (d, $J = 7.53$ Hz, 1H), 6.26 (s, 1H), 3.78 (s, 3H), 3.5 (br, 1H), 2.10 (s, 3H), 1.6 (br, 1H).[\[12\]](#)

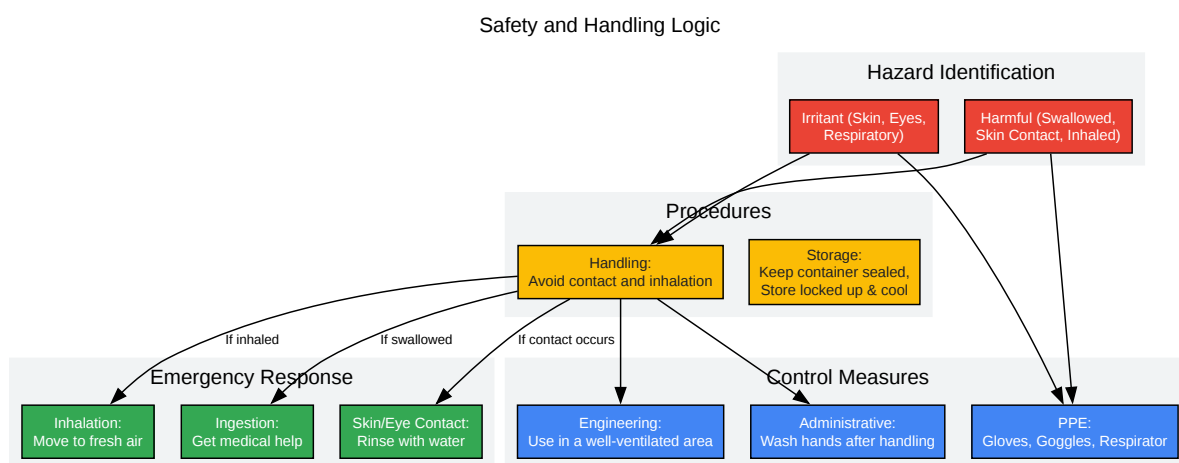
Applications in Research and Development

5-Methoxy-2-methylaniline is a valuable aromatic amine compound widely utilized in biochemical experiments and drug synthesis research.[\[1\]](#) Its structure is a fragment found in numerous compounds with diverse biological activities, including potent inhibitors of VEGFR2, a key receptor in angiogenesis, making it significant in the development of antitumor agents.
[\[17\]](#)

Visualization of Role in Drug Discovery:

Role as a Building Block in Drug Discovery





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methoxy-2-methylaniline | TargetMol [targetmol.com]
- 2. scbt.com [scbt.com]
- 3. 5-Methoxy-o-toluidine | C₈H₁₁NO | CID 99500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Methoxy-2-methylaniline | 50868-72-9 [sigmaaldrich.com]
- 5. labproinc.com [labproinc.com]
- 6. 5-Methoxy-2-methylaniline, 97% | Fisher Scientific [fishersci.ca]

- 7. 5-Methoxy-2-methylaniline, 97% 50868-72-9 manufacturers in India | 5-Methoxy-2-methylaniline, 97% - India with worldwide shipping [ottokemi.com]
- 8. hpc-standards.com [hpc-standards.com]
- 9. 5-Methoxy-2-methylaniline | 50868-72-9 | FM68064 [biosynth.com]
- 10. 2-Methoxy-5-methylaniline 99 120-71-8 [sigmaaldrich.com]
- 11. 2-Methoxy-5-methylaniline(120-71-8) 1H NMR spectrum [chemicalbook.com]
- 12. 5-Methoxy-2-methylaniline | 50868-72-9 [chemicalbook.com]
- 13. 5-Methoxy-2-methylaniline, 97%, Thermo Scientific 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 14. fishersci.com [fishersci.com]
- 15. fishersci.com [fishersci.com]
- 16. echemi.com [echemi.com]
- 17. Synthesis of 5-(ethylsulfonyl)-2-methoxyaniline: An important pharmacological fragment of VEGFR2 and other inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Methoxy-2-methylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181077#physical-and-chemical-properties-of-5-methoxy-2-methylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com